

Application Note: Catalytic Synthesis of (S)-2-Fluoro-1-phenylethanamine

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Compound of Interest

Compound Name: (S)-2-Fluoro-1-phenylethanamine
hydrochloride

CAS No.: 886216-59-7

Cat. No.: B2727409

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-Fluoroamines Target Molecule: (S)-2-Fluoro-1-phenylethanamine (CAS: 886216-59-7) Author: Senior Application Scientist, Chemical Development Group

Executive Summary & Strategic Analysis

The synthesis of (S)-2-Fluoro-1-phenylethanamine represents a critical challenge in medicinal chemistry. The introduction of a fluorine atom at the

-position to an amine significantly lowers the

of the amine (by 1–2 units), enhances metabolic stability against oxidative deamination, and improves lipophilicity. However, the

-fluoroamine motif is synthetically precarious; the high electronegativity of fluorine at the

-position renders the

-proton acidic, making the system prone to HF elimination (dehydrofluorination) under basic conditions or high temperatures.

This guide details two validated catalytic protocols designed to navigate these stability issues while ensuring high enantiomeric excess (ee >98%):

- Chemo-Catalytic Route (Primary): Asymmetric Transfer Hydrogenation (ATH) coupled with Stereospecific Nucleophilic Substitution. This route is robust, scalable, and uses commercially available ruthenium catalysts.

- Bio-Catalytic Route (Secondary):

-Transaminase mediated reductive amination.^[1] This is a "green" one-step route, though it requires careful pH control to prevent enzymatic hydrodefluorination.

Chemical Route: Asymmetric Transfer Hydrogenation (ATH) + Mitsunobu Inversion

Rationale

Direct asymmetric hydrogenation of

-fluoroimines is often plagued by hydrolysis and racemization. A superior strategy involves the Asymmetric Transfer Hydrogenation (ATH) of 2-fluoroacetophenone to the chiral alcohol, followed by a stereospecific Mitsunobu inversion to install the amine.

Stereochemical Logic: To obtain the (S)-amine, we must synthesize the (R)-alcohol intermediate. The subsequent Mitsunobu reaction proceeds with

inversion, flipping the (R)-alcohol to the (S)-azide/phthalimide, which is then reduced to the (S)-amine.

- Step 1: 2-Fluoroacetophenone

(R)-2-Fluoro-1-phenylethanol

- Step 2: (R)-Alcohol

(S)-Azide

- Step 3: (S)-Azide

(S)-Amine

Protocol A: Ruthenium-Catalyzed ATH

Reagents:

- Substrate: 2-Fluoroacetophenone (Phenacyl fluoride).
- Catalyst: RuCl(p-cymene)[(R,R)-Ts-DPEN] (Noyori-Ikariya Catalyst).
- Hydrogen Source: Formic Acid/Triethylamine (5:2 azeotropic mixture).
- Solvent: Dichloromethane (DCM) or neat.

Experimental Procedure:

- Catalyst Loading: In a glovebox or under Argon, charge a reaction vessel with RuCl(p-cymene)[(R,R)-Ts-DPEN] (S/C ratio 1000:1 to 200:1 depending on scale).
- Solvent System: Add the azeotropic mixture of HCOOH:Et₃N (5:2 molar ratio). Degas the solution by sparging with Argon for 10 minutes.
- Reaction: Add 2-fluoroacetophenone (1.0 equiv) to the catalyst solution.
- Incubation: Stir at 25–28 °C for 12–24 hours. Monitor conversion by TLC or GC. Note: Avoid heating above 40 °C to prevent HF elimination.
- Workup: Quench with water. Extract with DCM (). Wash combined organics with saturated (to remove formic acid) and brine. Dry over and concentrate.
- Purification: Silica gel chromatography (Hexanes/EtOAc).
 - Target Intermediate: (R)-2-Fluoro-1-phenylethanol.
 - Expected ee: >96%.[\[2\]](#)

Protocol B: Stereospecific Amination (Mitsunobu)

Reagents:

- Substrate: (R)-2-Fluoro-1-phenylethanol (from Step 1).
- Nucleophile: Diphenylphosphoryl azide (DPPA) or Phthalimide.
- Coupling Agents: Triphenylphosphine (), Diisopropyl azodicarboxylate (DIAD).
- Solvent: Anhydrous THF.

Experimental Procedure:

- Setup: Dissolve (R)-2-Fluoro-1-phenylethanol (1.0 equiv) and (1.2 equiv) in anhydrous THF under . Cool to 0 °C.^[3]
- Addition: Add DPPA (1.2 equiv) dropwise.
- Activation: Add DIAD (1.2 equiv) dropwise over 30 minutes, maintaining temperature <5 °C.
- Reaction: Allow to warm to room temperature and stir for 12 hours.
 - Mechanism:^{[3][4][5][6][7][8][9][10]} The alcohol oxygen attacks , forming an oxyphosphonium intermediate. The azide attacks the carbon, displacing the phosphine oxide with inversion of configuration.
- Workup: Concentrate THF. Triturate the residue with /Hexane to precipitate (byproduct). Filter and concentrate the filtrate.^[3]
- Reduction (Staudinger): Dissolve the crude (S)-azide in THF/Water (10:1). Add

(1.5 equiv) and stir at RT for 4 hours (evolution of gas).

- Isolation: Acidify with 1M HCl to pH 2. Wash with EtOAc (removes non-basic impurities). Basify aqueous layer to pH 10 with NaOH. Extract with DCM.
 - Final Product: (S)-2-Fluoro-1-phenylethanamine.

Bio-Catalytic Route: -Transaminase[1][6][11][12][13]

Rationale

Biocatalysis offers a direct, one-step conversion of the ketone to the amine.

-Transaminases (

-TAs) require an amine donor (e.g., isopropylamine) and Pyridoxal-5'-phosphate (PLP) cofactor.

Challenge: Some wild-type transaminases can catalyze hydrodefluorination, replacing the fluorine with hydrogen. Selection of the correct variant is crucial. The enzyme from *Chromobacterium violaceum* (CvTA) is widely cited for acetophenone derivatives.

Protocol C: Transaminase Biotransformation

Reagents:

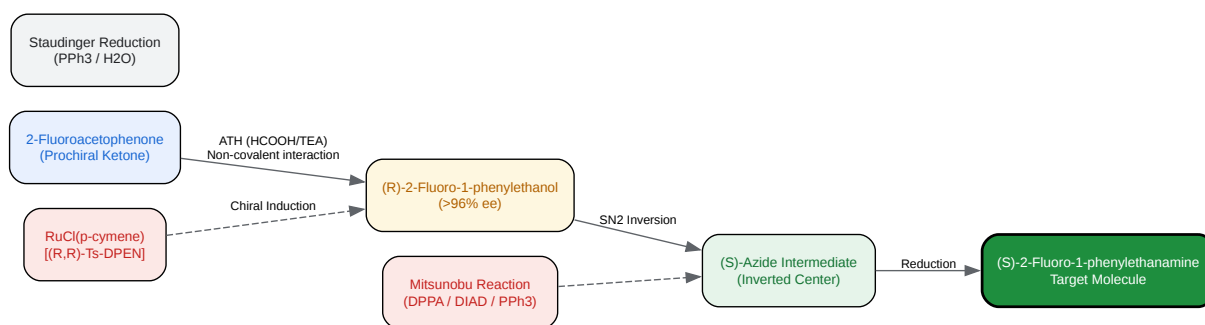
- Enzyme: (S)-selective -Transaminase (e.g., Codexis ATA-113 or wild-type CvTA).
- Cofactor: PLP (1 mM).
- Amine Donor: Isopropylamine (IPA) (1.0 M, neutralized).
- Buffer: Potassium Phosphate (100 mM, pH 7.0–7.5).
- Co-solvent: DMSO (10–20% v/v) to improve substrate solubility.

Experimental Procedure:

- Buffer Prep: Prepare 100 mM phosphate buffer (pH 7.5). Add PLP (1 mM final conc) and Isopropylamine (1 M final conc). Crucial: Adjust pH of IPA solution to 7.5 with HCl before adding to buffer.
- Substrate Addition: Dissolve 2-fluoroacetophenone in DMSO. Add to the buffer mixture (final substrate conc: 10–50 mM; DMSO conc: 10%).
- Enzyme Addition: Add lyophilized
-TA powder (2–10 mg/mL) or cell lysate.
- Incubation: Shake at 30 °C and 150 rpm for 24 hours.
 - Note: Do not exceed 30 °C. Higher temperatures increase the rate of spontaneous HF elimination.
- Workup: Acidify to pH 2 (quench). Extract with EtOAc (removes unreacted ketone). Basify aqueous phase to pH 11. Extract with DCM to isolate the chiral amine.

Visualizing the Workflows

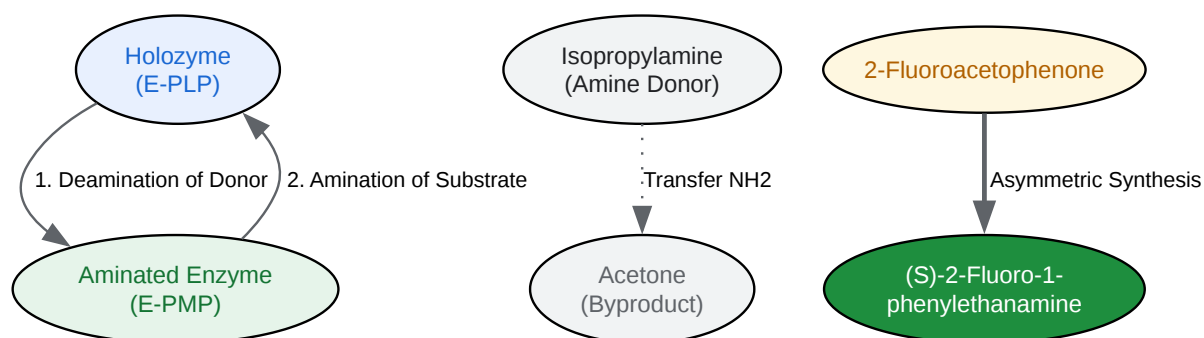
Chemocatalytic Workflow (ATH + Mitsunobu)



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Figure 1: The Chemocatalytic route utilizes (R,R)-Ru catalysis to set the stereocenter, followed by chemical inversion to achieve the (S)-amine.

Biocatalytic Cycle



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Figure 2: The Ping-Pong Bi-Bi mechanism of

-Transaminase. The enzyme shuttles ammonia from isopropylamine to the fluorinated ketone.

Comparative Data Analysis

Feature	Method A: ATH + Mitsunobu	Method B: Biocatalysis (-TA)
Enantioselectivity (ee)	96–99%	>99% (Strictly S-selective)
Step Count	2 Steps (Reduction + Substitution)	1 Step (Direct Transamination)
Scalability	High (kg scale feasible)	Moderate (Solubility/Inhibition limits)
Risk Factor	Azide handling (Safety)	Hydrodefluorination (Side reaction)
Catalyst Availability	Commercial (Ru-TsDPEN)	Commercial (Codexis/Evoxx screening kits)
Substrate Conc.	High (0.5 – 1.0 M)	Low (0.02 – 0.05 M)

References

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 - Title: Asymmetric Transfer Hydrogenation of Acetophenone Derivatives using Ru(II)/TsDPEN Complexes.[10][11]
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 - URL:[[Link](#)]
 - Relevance: Establishes the protocol for reducing substituted acetophenones with high ee using Ru-TsDPEN.
- Mitsunobu Inversion for Amine Synthesis
 - Title: Mitsunobu Reaction: Mechanism and Applic
 - Source: Organic Chemistry Portal.
 - URL:[[Link](#)]
 - Relevance: Provides standard conditions for converting secondary alcohols to amines with stereochemical inversion.
- Biocatalytic Transamination Challenges
 - Title: The Reactivity of -Fluoroketones with PLP Dependent Enzymes: Transaminases as Hydrodefluorinases.
 - Source:ChemCatChem (via ResearchG
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- General Synthesis of
 - Fluoroamines:
 - Title: A General, Enantioselective Synthesis of - and -Fluoroamines.
 - Source:PMC - NIH.

- URL:[[Link](#)]
- Relevance: Background on organocatalytic approaches and the importance of the - fluoroamine pharmacophore.
- Commercial Catalyst Data
 - Title: RuCl(p-cymene)[(R,R)-Ts-DPEN] Product Page.[[10](#)][[12](#)][[13](#)]
 - Source: Sigma-Aldrich.
 - Relevance: Verification of catalyst availability and specifications.[[14](#)]

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